

# An In-depth Technical Guide to Ethyl 1-methyl-2-oxopiperidine-3-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** Ethyl 1-methyl-2-oxopiperidine-3-carboxylate

**Cat. No.:** B2487771

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Foreword

The piperidine scaffold is a cornerstone in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates. Its conformational flexibility and ability to present substituents in well-defined spatial orientations make it a privileged structure for targeting a wide array of biological receptors and enzymes. Within this vast chemical space, **Ethyl 1-methyl-2-oxopiperidine-3-carboxylate** emerges as a versatile, yet underexplored, building block. This guide, intended for the discerning researcher, aims to consolidate the available technical knowledge on this compound, providing a foundation for its synthesis, characterization, and potential applications in drug discovery and organic synthesis.

## Chemical Identity and Nomenclature

At the heart of our discussion is a molecule with a precise and descriptive IUPAC name: **Ethyl 1-methyl-2-oxopiperidine-3-carboxylate**.<sup>[1][2]</sup> This nomenclature systematically deconstructs the molecule's architecture: a six-membered piperidine ring, functionalized with an ethyl carboxylate at the 3-position, a ketone at the 2-position (forming a lactam), and a methyl group on the nitrogen atom at the 1-position.

In various chemical databases and literature, this compound is also referred to by its synonyms, the most common being N-methyl-3-carbethoxy-2-piperidone.<sup>[1][2]</sup>

Table 1: Compound Identification

Identifier	Value
IUPAC Name	Ethyl 1-methyl-2-oxopiperidine-3-carboxylate
Common Synonym	N-methyl-3-carbethoxy-2-piperidone
CAS Number	21576-27-2 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>15</sub> NO <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	185.22 g/mol <a href="#">[1]</a> <a href="#">[2]</a>

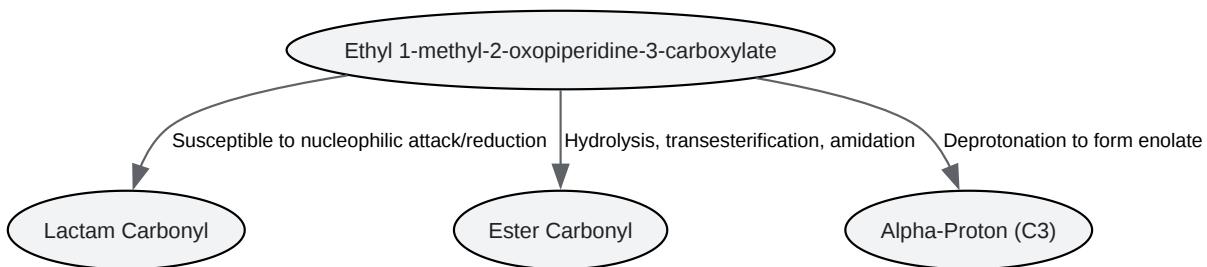
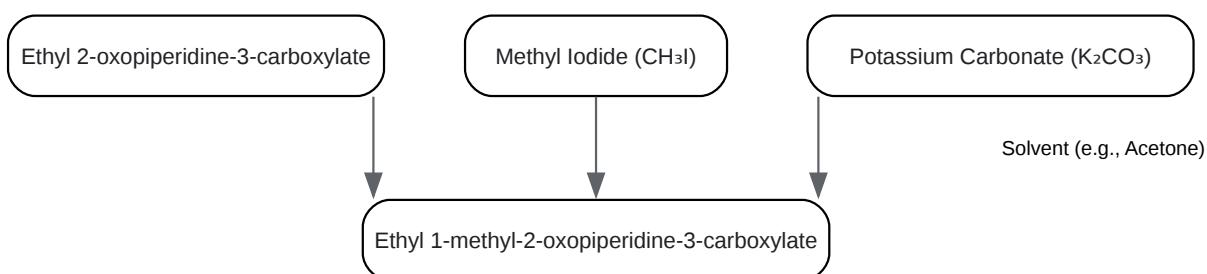
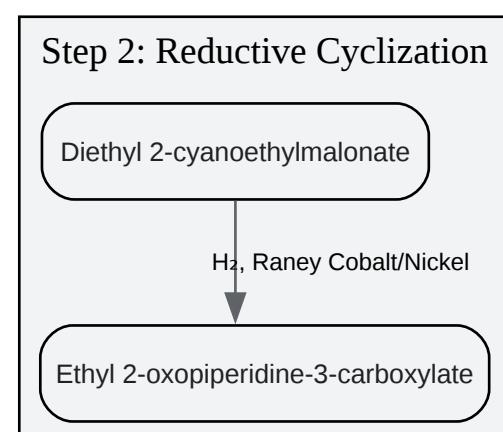
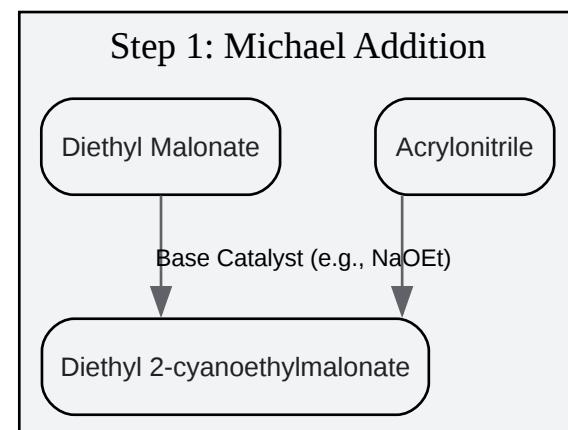
## Synthetic Pathways and Mechanistic Considerations

The synthesis of **Ethyl 1-methyl-2-oxopiperidine-3-carboxylate** is most logically approached in a two-stage process: the formation of the core piperidone ring system, followed by N-alkylation.

### Formation of the Piperidone Core: Ethyl 2-oxopiperidine-3-carboxylate

The precursor, Ethyl 2-oxopiperidine-3-carboxylate, is a critical intermediate. A classical and effective method for its synthesis involves the condensation of diethyl malonate with acrylonitrile, followed by a reductive cyclization.[\[3\]](#)

Workflow 1: Synthesis of Ethyl 2-oxopiperidine-3-carboxylate



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Spectroscopic and Theoretical Studies of Some 3-(4'-Substituted phenylsulfanyl)-1-methyl-2-piperidones - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Ethyl 1-methyl-2-oxopiperidine-3-carboxylate | C9H15NO3 | CID 16719542 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CN108484484B - Preparation method of 2-oxo-3-ethyl piperidinecarboxylate - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 1-methyl-2-oxopiperidine-3-carboxylate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2487771#ethyl-1-methyl-2-oxopiperidine-3-carboxylate-iupac-name-and-synonyms]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)